

Application Notes and Protocols for N-Acetyl Sulfapyridine-d4 in Pharmacokinetic Assays

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Compound of Interest

Compound Name: *N-Acetyl sulfapyridine-d4*

Cat. No.: *B564723*

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These application notes provide a comprehensive protocol for the use of **N-Acetyl sulfapyridine-d4** as an internal standard in pharmacokinetic assays, particularly for the quantification of sulfasalazine and its primary metabolite, sulfapyridine. The following sections detail the experimental procedures, data presentation, and visualization of the workflow.

Introduction

N-Acetyl sulfapyridine is a major active metabolite of sulfasalazine, a drug used in the treatment of inflammatory bowel disease and rheumatoid arthritis. In pharmacokinetic (PK) studies, accurate quantification of drug and metabolite concentrations in biological matrices is crucial. The use of a stable isotope-labeled internal standard, such as **N-Acetyl sulfapyridine-d4**, is the gold standard for liquid chromatography-tandem mass spectrometry (LC-MS/MS) based bioanalysis. Its similar chemical and physical properties to the analyte of interest, but distinct mass, allows for correction of variability during sample preparation and analysis, ensuring high accuracy and precision.^{[1][2]}

Physicochemical Properties of N-Acetyl Sulfapyridine-d4

Property	Value
Molecular Formula	C ₁₃ H ₉ D ₄ N ₃ O ₃ S
Molecular Weight	295.35 g/mol [3][4]
CAS Number	1189732-52-2[3][4]
Purity	>95% (HPLC)[4]
Storage Conditions	+4°C[4]
Shipping Conditions	Room Temperature[4]

Experimental Protocol: Quantification of Sulfasalazine and Sulfapyridine in Human Plasma and Placenta

This protocol is based on a validated LC-MS/MS method for the simultaneous quantification of sulfasalazine and sulfapyridine in biological matrices.[5][6][7][8]

Materials and Reagents

- **N-Acetyl sulfapyridine-d4** (Internal Standard)
- Sulfasalazine and Sulfapyridine reference standards
- Human plasma or placental tissue homogenate
- Methanol (LC-MS grade)
- Acetonitrile (LC-MS grade)
- Formic acid (LC-MS grade)
- Water (LC-MS grade)
- Solid Phase Extraction (SPE) cartridges (if required)

Instrumentation

- High-Performance Liquid Chromatography (HPLC) system
- Tandem Mass Spectrometer (e.g., Shimadzu-8040) with an electrospray ionization (ESI) source^[7]

Sample Preparation

- Tissue Homogenization (for placental tissue): Homogenize the tissue using a water:methanol (1:1, v/v) mixture.^{[6][7][8]}
- Spiking with Internal Standard: To 100 µL of plasma or placental homogenate, add a pre-determined concentration of **N-Acetyl sulfapyridine-d4** working solution.
- Protein Precipitation: Add a precipitating agent (e.g., acetonitrile or methanol) to the sample, vortex, and centrifuge to pellet the proteins.^[5]
- Solid Phase Extraction (SPE) (optional, for cleaner samples):
 - Condition the SPE cartridge.
 - Load the supernatant from the protein precipitation step.
 - Wash the cartridge to remove interferences.
 - Elute the analytes and the internal standard.
- Evaporation and Reconstitution: Evaporate the eluent to dryness under a gentle stream of nitrogen and reconstitute the residue in the mobile phase.

LC-MS/MS Analysis

- Chromatographic Column: Agilent Poroshell EC-C18 (3.0 × 100 mm, 2.7 µm) or equivalent.^{[5][7]}
- Mobile Phase A: Water with 0.1% formic acid.^{[5][7]}
- Mobile Phase B: Acetonitrile:methanol (90:10, v/v) with 0.1% formic acid.^{[5][7]}

- Flow Rate: 0.450 mL/min.[5][7]
- Gradient Elution: A gradient elution program should be optimized to ensure adequate separation of the analytes from matrix components.
- Mass Spectrometer Operation:
 - Ionization Mode: Positive Electrospray Ionization (ESI).[7]
 - Detection Mode: Multiple Reaction Monitoring (MRM).[7] The specific precursor-to-product ion transitions for sulfasalazine, sulfapyridine, and **N-Acetyl sulfapyridine-d4** should be optimized on the specific instrument.

Data Analysis

The concentration of each analyte is determined by calculating the peak area ratio of the analyte to the internal standard (**N-Acetyl sulfapyridine-d4**) and comparing this to a calibration curve constructed from samples with known concentrations of the analytes.

Method Validation Parameters

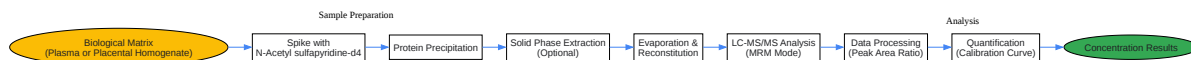
The following table summarizes typical validation parameters for an LC-MS/MS method using **N-Acetyl sulfapyridine-d4** as an internal standard for the analysis of sulfasalazine and sulfapyridine.[7][8]

Parameter	Sulfasalazine	Sulfapyridine
Linearity Range	30 - 30,000 ng/mL (or 150 - 150,000 ng/g)	30 - 30,000 ng/mL (or 150 - 150,000 ng/g)
Accuracy (Inter-day)	101.6% - 112.7%	97.4% - 108.4%
Precision (Inter-day, %RSD)	4.4% - 6.7%	3.7% - 10.0%

No significant matrix effects were observed in the validated method.[7]

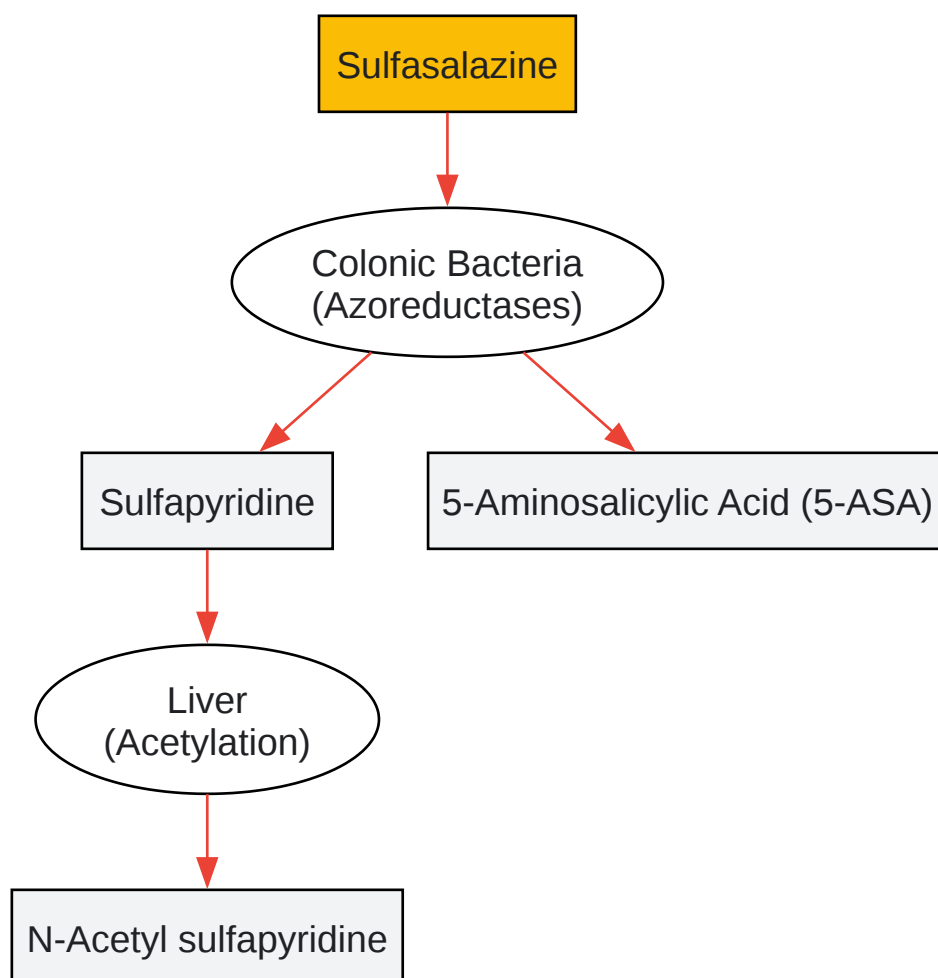
Workflow and Pathway Visualizations

The following diagrams illustrate the experimental workflow and the metabolic pathway of sulfasalazine.



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Caption: Experimental workflow for pharmacokinetic analysis using **N-Acetyl sulfapyridine-d4**.



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Caption: Simplified metabolic pathway of Sulfasalazine.

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